

Safeguarding Your Research: A Comprehensive Guide to Handling Cy5.5 DBCO

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Compound of Interest

Compound Name: Cy5.5 DBCO

Cat. No.: B15604833

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Researchers and drug development professionals require robust safety protocols to ensure both personal protection and experimental integrity. This guide provides essential, immediate safety and logistical information for handling **Cy5.5 DBCO**, a fluorescent dye commonly used in bioconjugation. Adherence to these procedures is critical for minimizing risks and ensuring proper disposal.

Personal Protective Equipment (PPE)

When handling **Cy5.5 DBCO**, particularly in its solid form, a comprehensive approach to personal protective equipment is non-negotiable. The following table summarizes the recommended PPE, categorized by the area of protection.

Body Part	Personal Protective Equipment	Rationale
Eyes/Face	Safety glasses with side shields or safety goggles.	Protects against splashes and airborne particles.
Hands	Chemical-resistant nitrile or neoprene gloves. Double-gloving is recommended.	Prevents skin contact with the chemical. Check manufacturer data for breakthrough times.[1]
Body	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory	NIOSH-approved air-purifying respirator with appropriate cartridges.	Necessary if handling the powder outside of a certified chemical fume hood or if aerosolization is possible.[1]

Essential Safety and Handling Information

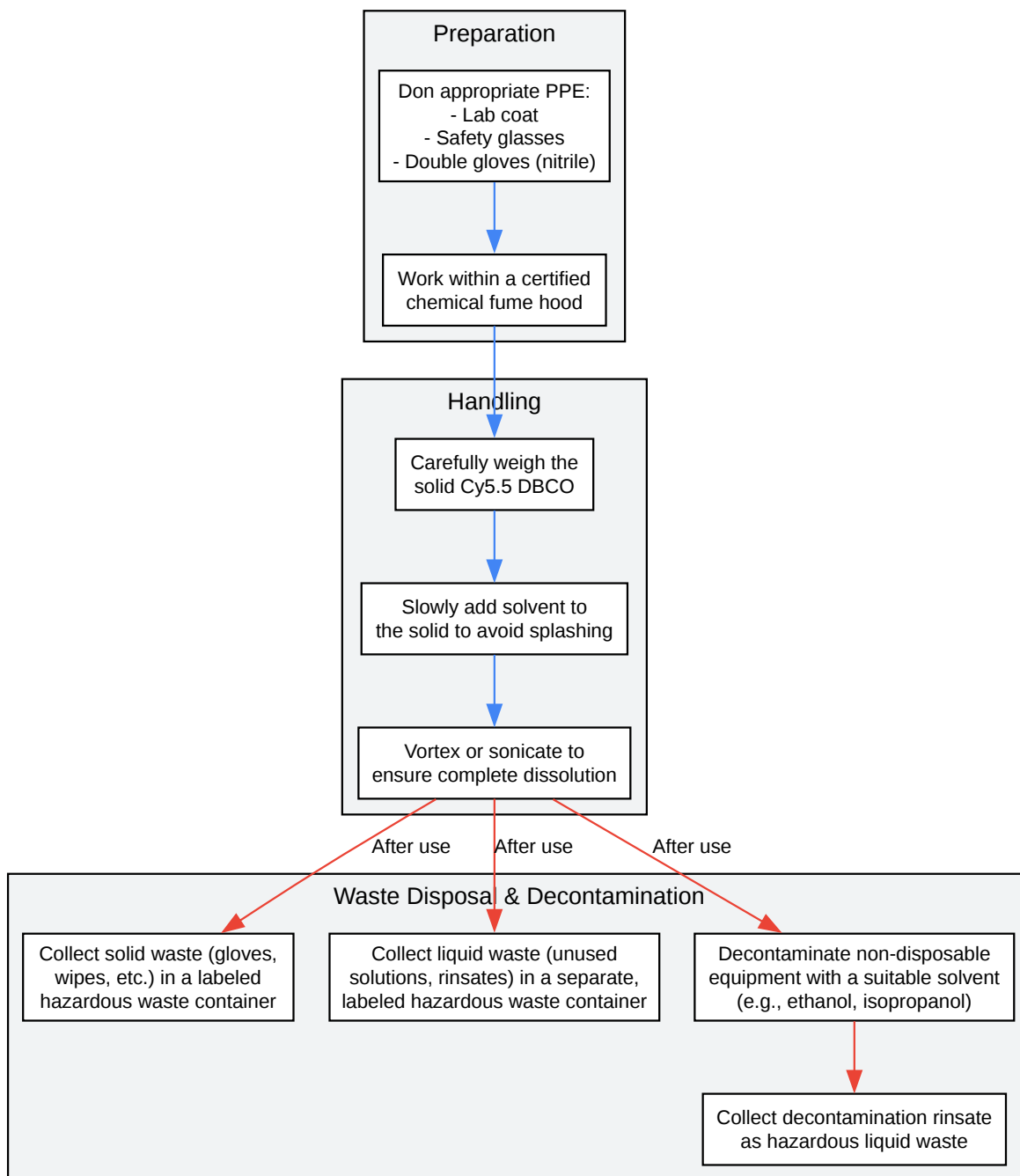
Cy5.5 DBCO is a blue, solid substance soluble in DMF, DMSO, and water.[2][3][4] Like similar DBCO compounds, it may cause skin and eye irritation and respiratory irritation.[5] All handling of the solid compound should be conducted in a certified chemical fume hood to prevent inhalation of dust particles.[1]

Storage and Stability: Store **Cy5.5 DBCO** at -20°C in the dark and desiccated.[2][4][6] It is shipped at ambient temperature and is stable for up to 3 weeks under these conditions.[6] The shelf life is typically 12 to 24 months after delivery when stored correctly.[2][6]

Property	Value
Molecular Formula	C58H56N4O14S4[2]
Molecular Weight	1161.34 g/mol [2][3][4]
Appearance	Blue solid[2][3][4]
Solubility	DMF, DMSO, Water[2][3][4]
Excitation Maximum (λ_{abs})	678 nm[2]
Emission Maximum (λ_{em})	694 nm[2]
Purity	$\geq 90\%$ (HPLC)[2]
Storage Temperature	-20°C[2][4][6]

Procedural Workflow for Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **Cy5.5 DBCO**.



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Safe Handling Workflow for Cy5.5 DBCO

Detailed Disposal Plan

All waste generated from handling **Cy5.5 DBCO** is considered hazardous and must be disposed of in accordance with institutional and local regulations.[1]

- Solid Waste: Contaminated consumables such as gloves, weighing boats, and pipette tips should be collected in a designated, sealed, and clearly labeled hazardous waste container. [1]
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour any waste down the drain.[1]

Decontamination Protocol

All non-disposable equipment, such as spatulas and glassware, must be decontaminated.[1]

- Rinse contaminated surfaces with an appropriate solvent (e.g., ethanol or isopropanol) inside a chemical fume hood.[1]
- Collect the rinsate as hazardous liquid waste.[1]
- After the initial solvent rinse, wash the equipment with soap and water.[1]

By adhering to these safety protocols, researchers can mitigate the risks associated with handling **Cy5.5 DBCO**, ensuring a safe laboratory environment and the integrity of their scientific work.

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